

Essential Safety and Logistics for Handling SC-236

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SC-236

Cat. No.: B1680858

[Get Quote](#)

This guide provides comprehensive safety, handling, and disposal protocols for **SC-236**, a selective cyclooxygenase-2 (COX-2) inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

SC-236, also known as 4-[5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl] benzenesulfonamide, is a compound used in laboratory research for its anti-inflammatory and potential antimetastatic properties.^[1]

| Property | Data |
|-------------------------|---|
| Chemical Name | 4-[5-(4-chlorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl] benzenesulfonamide |
| Alternative Names | SC 58236 |
| Molecular Formula | C ₁₆ H ₁₁ ClF ₃ N ₃ O ₂ S[1] |
| Molecular Weight | 401.79 g/mol |
| Appearance | Solid[2] |
| Purity | ≥98% (HPLC) |
| IC ₅₀ Values | COX-1: 17.8 μM, COX-2: 0.005 μM |
| Storage Temperature | -20°C (powder) or -80°C (in solvent)[2] |
| Solubility | Soluble in DMSO and ethanol |
| Melting/Freezing Point | No data available[2] |
| Boiling Point/Range | No data available[2] |
| Flash Point | No data available[2] |

Hazard Identification and Personal Protective Equipment (PPE)

SC-236 is classified with acute oral toxicity (Category 4) and is recognized as an acute and chronic aquatic toxicity hazard (Category 1).[2] Therefore, stringent adherence to safety protocols is mandatory.

Required Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles with side-shields are essential to protect against splashes.[2]
- Hand Protection: Wear protective gloves, such as nitrile or neoprene, to prevent skin contact. [2]
- Body Protection: An impervious lab coat or clothing is required to protect the skin.[2]

- Respiratory Protection: Use a suitable respirator when handling the powder form or when there is a risk of aerosol formation.[2]

Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2] An accessible safety shower and eye wash station are mandatory in the handling area.[2]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the workspace within a certified chemical fume hood.
- Weighing and Reconstitution: When weighing the solid form of **SC-236**, do so in a contained space to prevent dust dispersion. For creating stock solutions, refer to the product's certificate of analysis for any batch-specific molecular weight variations.
- Experimental Use: During experimental procedures, avoid direct contact and inhalation. Use appropriate labware and equipment.
- Storage: Store **SC-236** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[2] It should be stored at -20°C as a powder or -80°C when in solvent.[2] Keep it segregated from incompatible materials such as strong acids, alkalis, and strong oxidizing/reducing agents.[2]

Disposal Plan

All waste containing **SC-236** must be treated as hazardous waste.

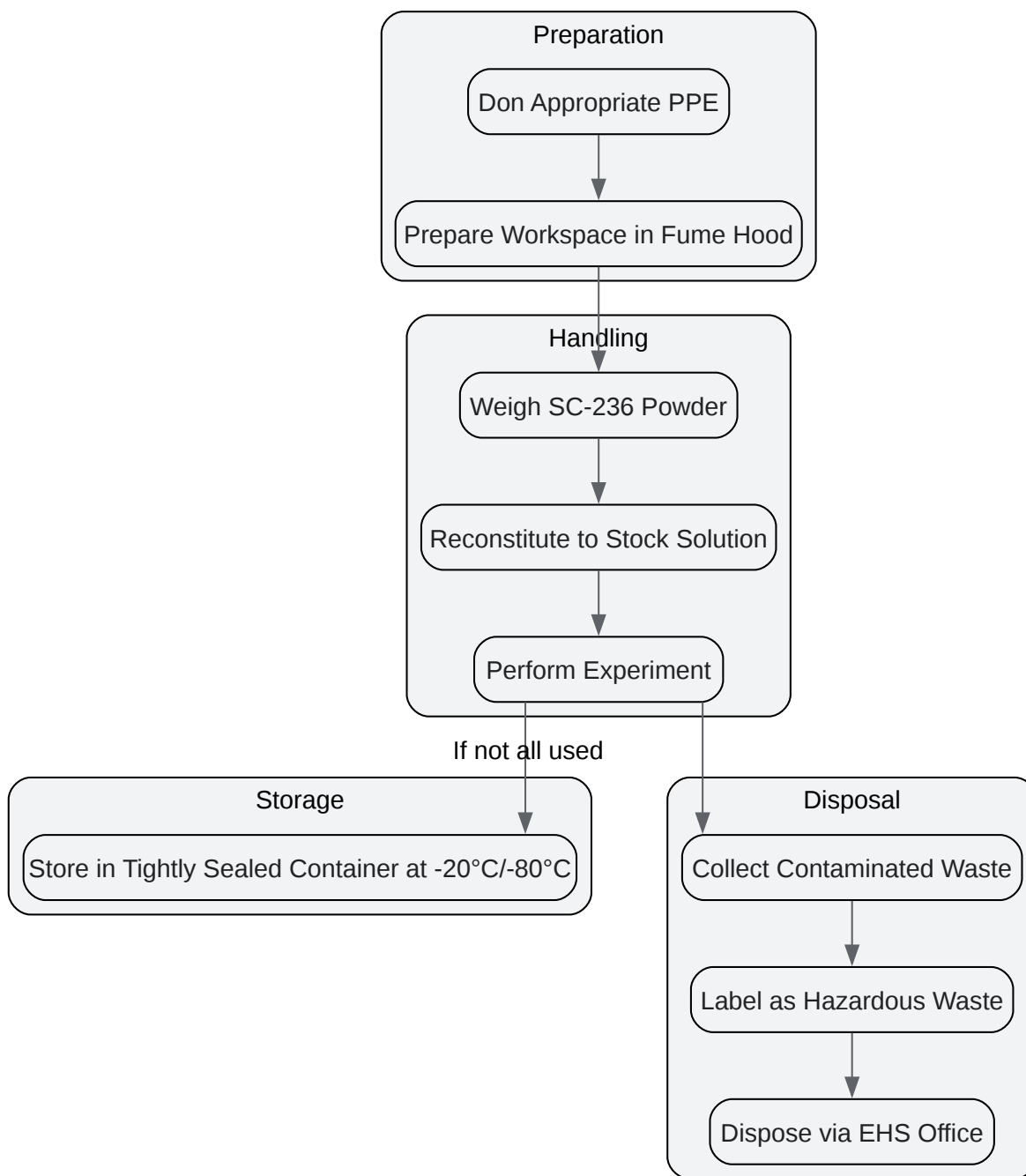
- Waste Collection: Collect all liquid and solid waste contaminated with **SC-236** in designated, properly labeled, and sealed hazardous waste containers.[3][4]
- Container Management: Ensure waste containers are compatible with the chemical waste and are in good condition without leaks.[3] Keep containers closed except when adding

waste.[3][4]

- Labeling: Clearly label the hazardous waste container with "Hazardous Waste" and list the full chemical name of the contents.[3]
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office. Do not dispose of **SC-236** down the drain or in regular trash.[3] Contaminated labware should also be disposed of as hazardous waste.[3]

Experimental Workflow and Signaling Pathway

General Handling Workflow for SC-236

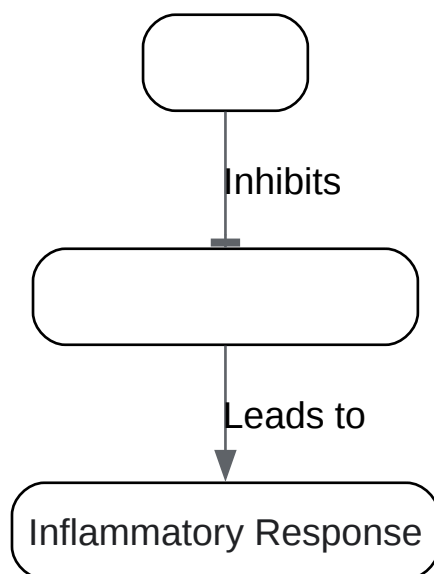


[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **SC-236**.

Inhibitory Signaling Pathway of SC-236

SC-236 exerts its anti-inflammatory effects by inhibiting the phosphorylation of extracellular signal-regulated protein kinase (ERK).[1]



[Click to download full resolution via product page](#)

Caption: **SC-236**'s inhibition of the ERK signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The COX-2 inhibitor SC-236 exerts anti-inflammatory effects by suppressing phosphorylation of ERK in a murine model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SC-236|170569-86-5|MSDS [dcchemicals.com]
- 3. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 4. policies.dartmouth.edu [policies.dartmouth.edu]

- To cite this document: BenchChem. [Essential Safety and Logistics for Handling SC-236]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680858#personal-protective-equipment-for-handling-sc-236]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com